

Essential Safety and Handling Guide for 1,6-Hexanediol diacrylate (HDDA)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DBHDA

Cat. No.: B1669862

[Get Quote](#)

Disclaimer: The following information is provided for 1,6-Hexanediol diacrylate (HDDA), as "DBHDA" is not a recognized chemical identifier. It is presumed to be a typographical error.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling 1,6-Hexanediol diacrylate (HDDA). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Quantitative Data Summary

For quick reference, the following tables summarize key quantitative data for HDDA.

Table 1: Physical and Chemical Properties of 1,6-Hexanediol diacrylate

Property	Value
CAS Number	13048-33-4[1][2]
Molecular Formula	C ₁₂ H ₁₈ O ₄ [1]
Molecular Weight	226.28 g/mol [3]
Physical Description	Clear yellow liquid with a mild ester-like odor[3]
Boiling Point	>100°C (polymerizes)
Melting Point	5°C
Density	1.01 g/cm ³ at 25°C[2]
Vapor Pressure	0.0006 hPa at 20°C[4]
Flash Point	>200°F (>93.3°C)[3]

Table 2: Occupational Exposure Limits for 1,6-Hexanediol diacrylate

Organization	Limit
AIHA WEEL (8h TWA)	1 mg/m ³ [1]

Table 3: GHS Hazard Classification for 1,6-Hexanediol diacrylate

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[2][4][5]
Eye Irritation	2A	H319: Causes serious eye irritation[2][5]
Skin Sensitization	1	H317: May cause an allergic skin reaction[1][2][5][6][7]
Acute Aquatic Hazard	1	H400: Very toxic to aquatic life[2]
Chronic Aquatic Hazard	2	H411: Toxic to aquatic life with long lasting effects[2][8]

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Adherence to the following procedural steps is mandatory when handling HDDA to minimize exposure and ensure a safe laboratory environment.

Engineering Controls and Preparation

- Ventilation: Always handle HDDA in a well-ventilated area.[5][8] A chemical fume hood is recommended to control vapors and mists.[9]
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible in the immediate work area.[4]
- Ignition Sources: Keep the chemical away from open flames, sparks, and hot surfaces.[5][7] Use non-sparking tools.[5]

Personal Protective Equipment (PPE) Selection and Use

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[5]

- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves.[5] Always inspect gloves for integrity before use.[5]
 - Protective Clothing: Wear fire/flammable resistant and impervious clothing to prevent skin contact.[5]
- Respiratory Protection:
 - If exposure limits are exceeded or if irritation is experienced, use a NIOSH-approved full-face chemical cartridge respirator with appropriate organic vapor cartridges.[10]
 - A half-face respirator with the same cartridges and airtight goggles can be a substitute, but offers a lower level of protection.[10]

Handling and Storage Procedures

- Avoid Contact: Prevent all contact with skin and eyes.[5] Do not breathe mist, gas, or vapors.[5]
- Hygiene: Wash hands thoroughly after handling.[5][6] Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[5][6]
- Storage:
 - Store in a cool, dark, and well-ventilated place.[11]
 - HDDA is temperature-sensitive and may undergo autoxidation to form explosive peroxides upon exposure to air.[5]
 - The effectiveness of inhibitors is dependent on the presence of oxygen; store under air, not an inert atmosphere.[5]

Accidental Release Measures

- Isolate the Area: In case of a spill, immediately isolate the leak area in all directions for at least 50 meters for liquids.[12]

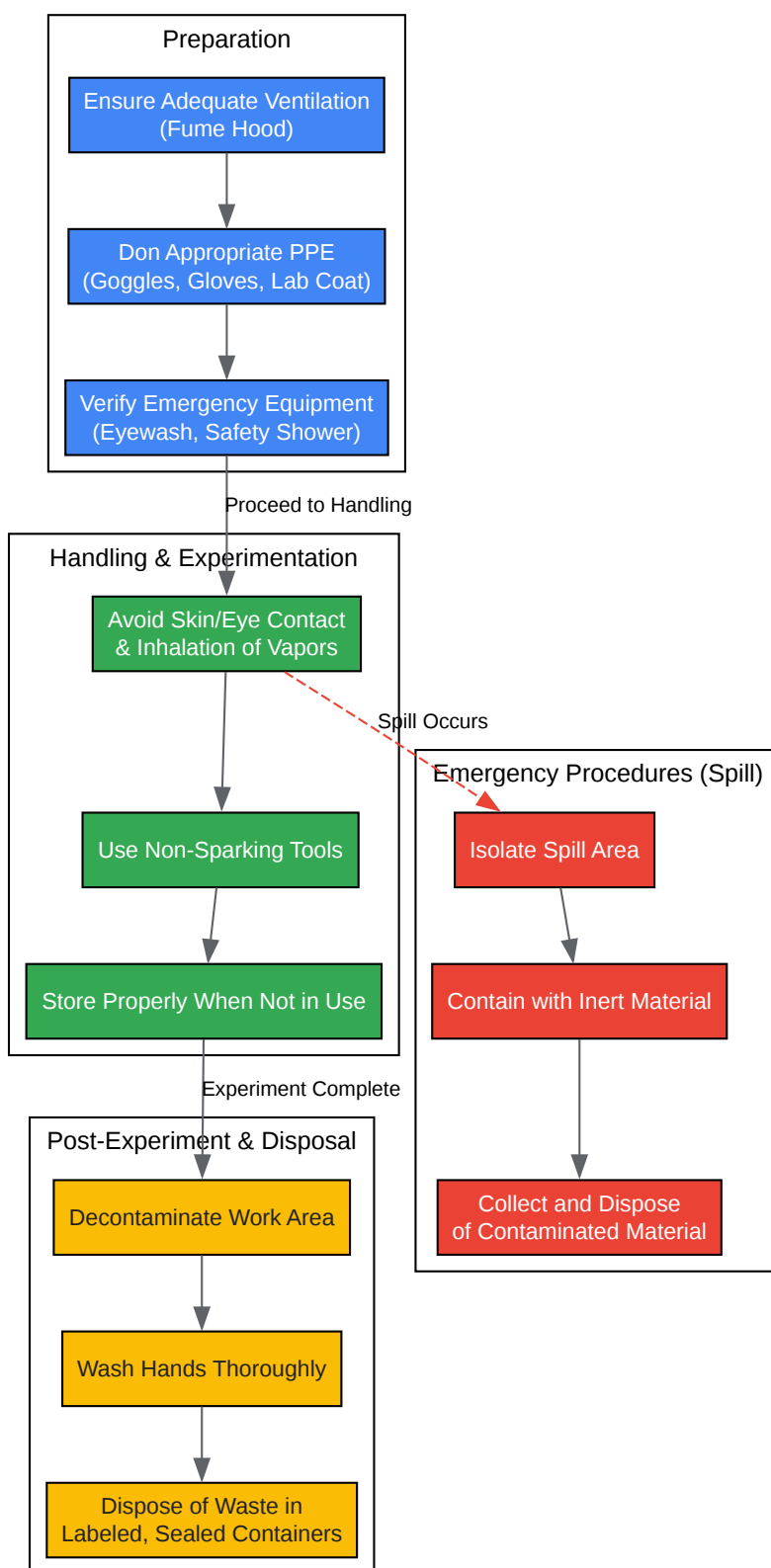
- Personal Precautions: Evacuate personnel to a safe area.^[5] Wear the appropriate PPE as described above.^[5]
- Containment and Cleanup:
 - Use an inert absorbent material like sand or earth to contain the spill.^[8]
 - Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.^[5]
 - Solvent wash all contaminated surfaces with alcohol, followed by a strong soap and water solution.^[12]

Disposal Plan

- Waste Containers: Dispose of HDDA and any contaminated materials in suitable, labeled, and closed containers.^[5]
- Regulatory Compliance: Disposal must be conducted in accordance with all applicable federal, state, and local environmental regulations.^[6]^[11] Do not allow the chemical to enter drains or waterways.^[4]^[5]
- Professional Disposal: Arrange for disposal through a licensed professional waste disposal service.^[6]

Mandatory Visualization

The following workflow diagram illustrates the essential steps for the safe handling of 1,6-Hexanediol diacrylate in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of 1,6-Hexanediol diacrylate (HDDA).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ashland.com [ashland.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. 1,6-HEXANEDIOL DIACRYLATE | Occupational Safety and Health Administration [osha.gov]
- 4. arkema.com [arkema.com]
- 5. echemi.com [echemi.com]
- 6. fishersci.com [fishersci.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. dispersions-resins-products.basf.us [dispersions-resins-products.basf.us]
- 10. 1,6-Hexanediol diacrylate | C₁₂H₁₈O₄ | CID 25644 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. spectrumchemical.com [spectrumchemical.com]
- 12. 1,6-HEXANEDIOL DIACRYLATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for 1,6-Hexanediol diacrylate (HDDA)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669862#personal-protective-equipment-for-handling-dbhda]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com